

Application Note: Preparation of Z-Pro-Leu-Gly-OEt Stock Solution in DMSO

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Compound of Interest

Compound Name: Z-Pro-leu-gly-oet

Cat. No.: B15545818

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Introduction

Z-Pro-Leu-Gly-OEt is a synthetic tripeptide derivative utilized in a variety of biochemical and pharmaceutical research applications.[1][2] Its structure, comprising a proline, leucine, and glycine sequence with an N-terminal benzyloxycarbonyl (Z) protecting group and a C-terminal ethyl ester (OEt), makes it a valuable building block in peptide synthesis.[1] Researchers leverage **Z-Pro-Leu-Gly-OEt** in drug development, particularly in oncology and immunology, and as a tool in molecular biology to investigate protein interactions and cellular mechanisms.[1][3] The ethyl ester form helps to enhance its solubility and bioavailability in experimental settings.[1]

Proper preparation of a stock solution is a critical first step for ensuring the accuracy and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving peptides due to its high solubilizing power. This document provides a detailed protocol for the preparation, storage, and handling of **Z-Pro-Leu-Gly-OEt** stock solutions in DMSO for research applications.

Quantitative Data Summary

For accurate preparation of solutions, the following properties of **Z-Pro-Leu-Gly-OEt** are essential.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₃₃ N ₃ O ₆	[1][4]
Molecular Weight	447.52 g/mol	[1][4]
Appearance	Solid	[1]
Melting Point	151 - 152 °C	[1]
Purity	≥ 99%	[1]
Recommended Storage (Solid)	< -10 °C	[1]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Z-Pro-Leu-Gly-OEt** in DMSO. Adjust calculations accordingly for different desired concentrations.

1. Materials and Equipment

- **Z-Pro-Leu-Gly-OEt** (solid powder)
- Anhydrous/Molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes (P1000, P200, P20) and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): Lab coat, safety glasses, and chemical-resistant gloves

2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.

- DMSO can facilitate the absorption of substances through the skin. Avoid direct contact by wearing appropriate gloves.
- Consult the Safety Data Sheet (SDS) for **Z-Pro-Leu-Gly-OEt** and DMSO before handling.

3. Calculation of Mass

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

- Example for 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 447.52 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 4.475 \text{ mg}$

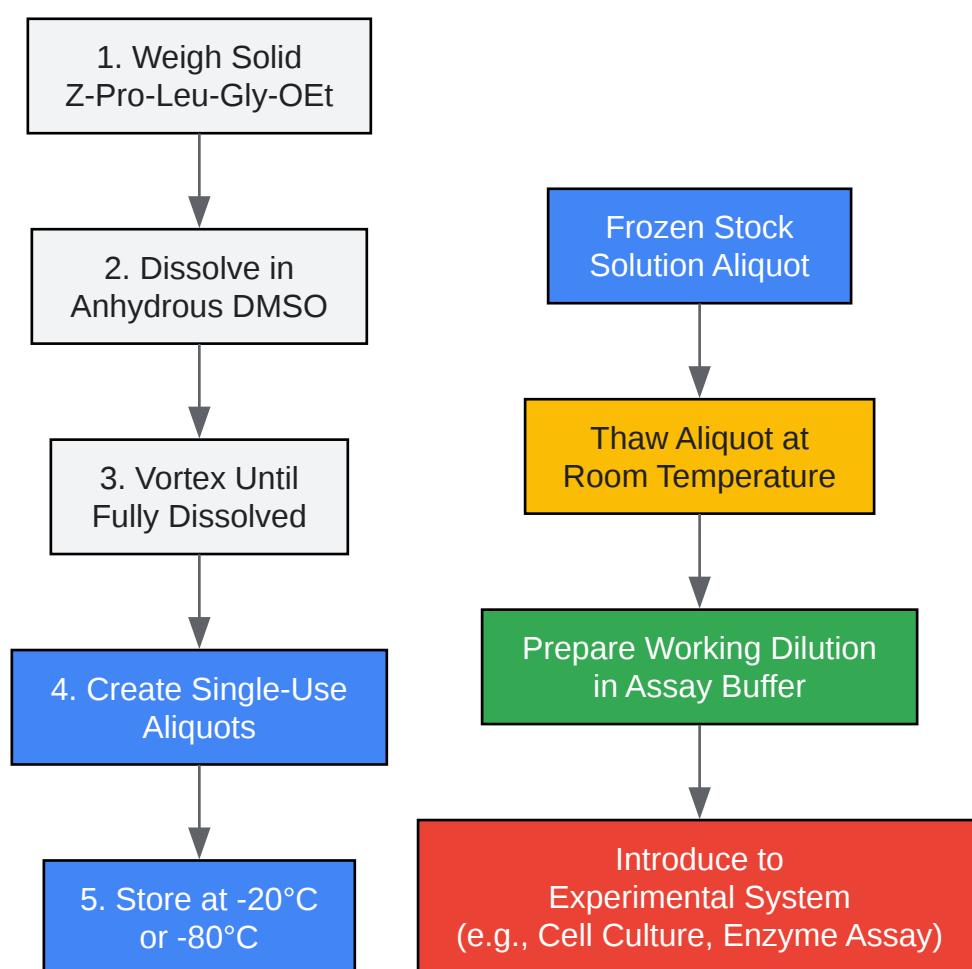
4. Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **Z-Pro-Leu-Gly-OEt** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
- **Weighing:** Carefully weigh out the calculated amount (e.g., 4.475 mg) of the solid peptide on an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of DMSO (e.g., 1 mL) to the tube containing the peptide.
- **Dissolution:** Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, gentle warming in a 37°C water bath can aid dissolution. Visually inspect the solution against a light source to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the peptide, divide the stock solution into smaller, single-use aliquots (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes.[5]

- Storage: Store the aliquots upright in a freezer at -20°C or -80°C for long-term storage.[5]
Properly label all tubes with the compound name, concentration, solvent, and date of preparation. While specific stability data in DMSO is not widely published, storing in single-use aliquots at low temperatures is the best practice.[5]

Diagrams and Workflows

The following diagrams illustrate the general workflow for preparing and utilizing the peptide stock solution.



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